

A Comprehensive Technical Guide to 2,5-Diaminotoluene Sulfate (CAS 615-50-9)

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Compound of Interest

Compound Name: 2,5-Diaminotoluene sulfate

Cat. No.: B3419306

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,5-Diaminotoluene sulfate** (CAS 615-50-9), a chemical compound with significant applications in various industrial and research settings. This document collates essential data on its physicochemical properties, toxicological profile, safety and handling protocols, and established applications. Detailed experimental methodologies are also provided to support laboratory and research activities.

Core Physicochemical Properties

2,5-Diaminotoluene sulfate is an organic sulfate salt.^{[1][2]} It is the sulfate salt of toluene-2,5-diamine.^[3] The compound is typically encountered as a light tan to light purple powder.^{[1][3][4]}

Property	Value	Source(s)
CAS Number	615-50-9	[2][5]
Molecular Formula	C7H12N2O4S	[1][3][6][7]
Molecular Weight	220.25 g/mol	[1][7][8]
Appearance	Light tan to light purple powder	[1][3][4]
Melting Point	>300 °C	[2][3]
Decomposition Temperature	>250 °C	[5]
Solubility	Water: 5.03 g/L (20 °C) Ethanol: 1 < S < 10 g/L DMSO: 5 < S < 15 g/L Acetone/Water (1:1): < 1 g/L	[3]
pH	2.47 (saturated aqueous solution at 20 °C)	[3][9]

Toxicological Profile

2,5-Diaminotoluene sulfate is classified as toxic if swallowed and harmful in contact with skin or if inhaled.[5][10][11][12] It is also recognized as a skin sensitizer and is toxic to aquatic life with long-lasting effects.[5][10][12]






Toxicity Metric	Value	Species	Source(s)
Oral LD50	98 - 102 mg/kg bw	Rat	[10][11][12]
Dermal LD50	> 5000 mg/kg bw	Rabbit	[10][11]
Inhalation LC50	0.99 mg/L air	-	[10][11]
Toxicity to Fish (LC50)	1.08 mg/L (96 h)	Danio rerio	[11]
Toxicity to Daphnia (EC50)	1.19 mg/L (48 h)	Daphnia magna	[11]

Key Toxicological Endpoints:

- Skin and Eye Irritation: The substance is considered mildly irritating to the eyes and skin.[11] Rabbits exhibited a slight dermal irritation response after exposure to a 2.5% solution.[13]
- Sensitization: Repeated or prolonged contact may cause skin sensitization.[11] It is classified as a skin sensitizer in both laboratory animals and humans.[13]
- Carcinogenicity: While some derivatives of diaminotoluene are known carcinogens, studies on **2,5-Diaminotoluene sulfate** have shown it to be noncarcinogenic to rats and mice in both oral and dermal exposure studies.[13]
- Reproductive Toxicity: At high oral doses (80 mg/kg/day), it was toxic to pregnant rats and their embryos; however, doses between 10 and 50 mg/kg/day did not result in congenital or maternal abnormalities.[13]

Safety, Handling, and GHS Classification

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **2,5-Diaminotoluene sulfate**.

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity (Oral), Category 3	H301: Toxic if swallowed	
Acute Toxicity (Dermal), Category 4	H312: Harmful in contact with skin	
Acute Toxicity (Inhalation), Category 4	H332: Harmful if inhaled	
Skin Sensitization, Category 1	H317: May cause an allergic skin reaction	
Hazardous to the Aquatic Environment (Chronic), Category 2	H411: Toxic to aquatic life with long lasting effects	

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use only in a chemical fume hood.[4][14] Facilities should be equipped with an eyewash station and a safety shower.[4]
- Eye/Face Protection: Wear safety goggles.[11]
- Skin Protection: Wear protective gloves and clothing.[11]
- Respiratory Protection: Use local exhaust or a breathing protection apparatus.[11]

First Aid Measures

- If Swallowed: Do NOT induce vomiting.[4][14] Immediately call a POISON CENTER or doctor.[5][11]
- If on Skin: Wash off immediately with plenty of water for at least 15 minutes.[4][14] Remove contaminated clothing and wash it before reuse.[4]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4][11] If breathing is difficult, give oxygen.[4]
- If in Eyes: Rinse immediately with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek medical advice.[14]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[14]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[11][14]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[14]



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Caption: Hazard classification and corresponding precautionary measures.

Applications and Uses

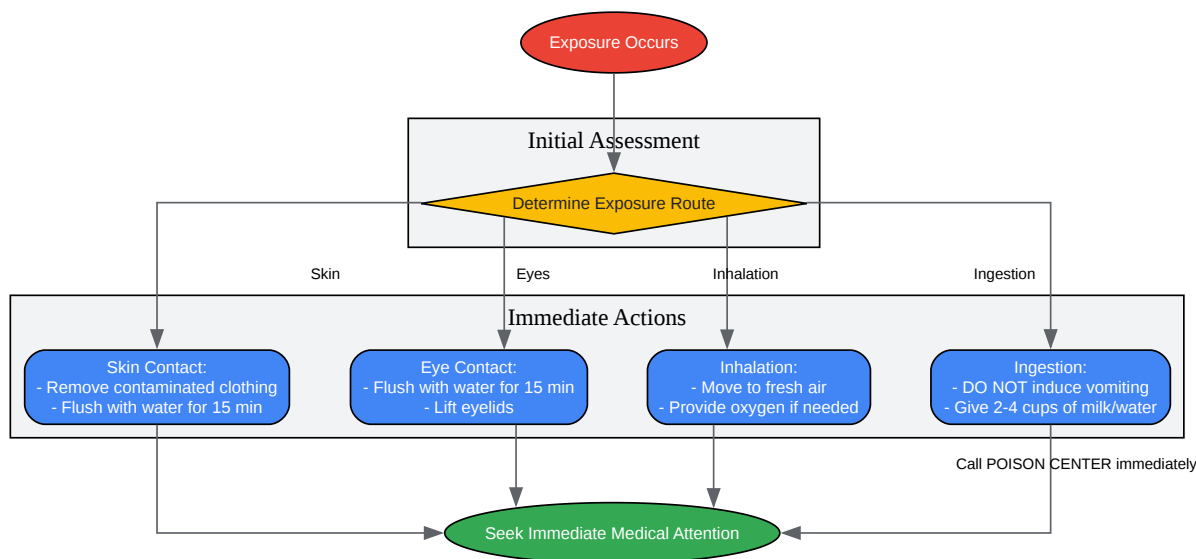
2,5-Diaminotoluene sulfate is a versatile chemical intermediate with several key applications:

- **Hair Dyes:** It is a primary ingredient in permanent oxidative hair dye formulations, used to produce a wide range of colors including black, brown, blonde, and grey shades.^{[3][8][15]} It is used at concentrations of 0.1% to 4.0% in hair dyes and colors.^{[1][3]}
- **Dye Production:** It serves as an intermediate in the synthesis of various dyes for textiles, furs, leather, wood stains, and pigments.^{[1][3][15]} Specifically, it is used to produce CI Basic Red 2 and CI Acid Brown 103.^[3]
- **Other Industrial Uses:** It finds application in photographic paper processing and in the production of polyurethanes.^{[8][15]}

Experimental Protocols

First Aid Experimental Workflow

In the event of accidental exposure, the following workflow should be initiated immediately.



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Caption: First aid workflow for exposure incidents.

Analytical Methods for Detection

Analytical methods for the determination of 2,5-Diaminotoluene in hair dyes have been established:

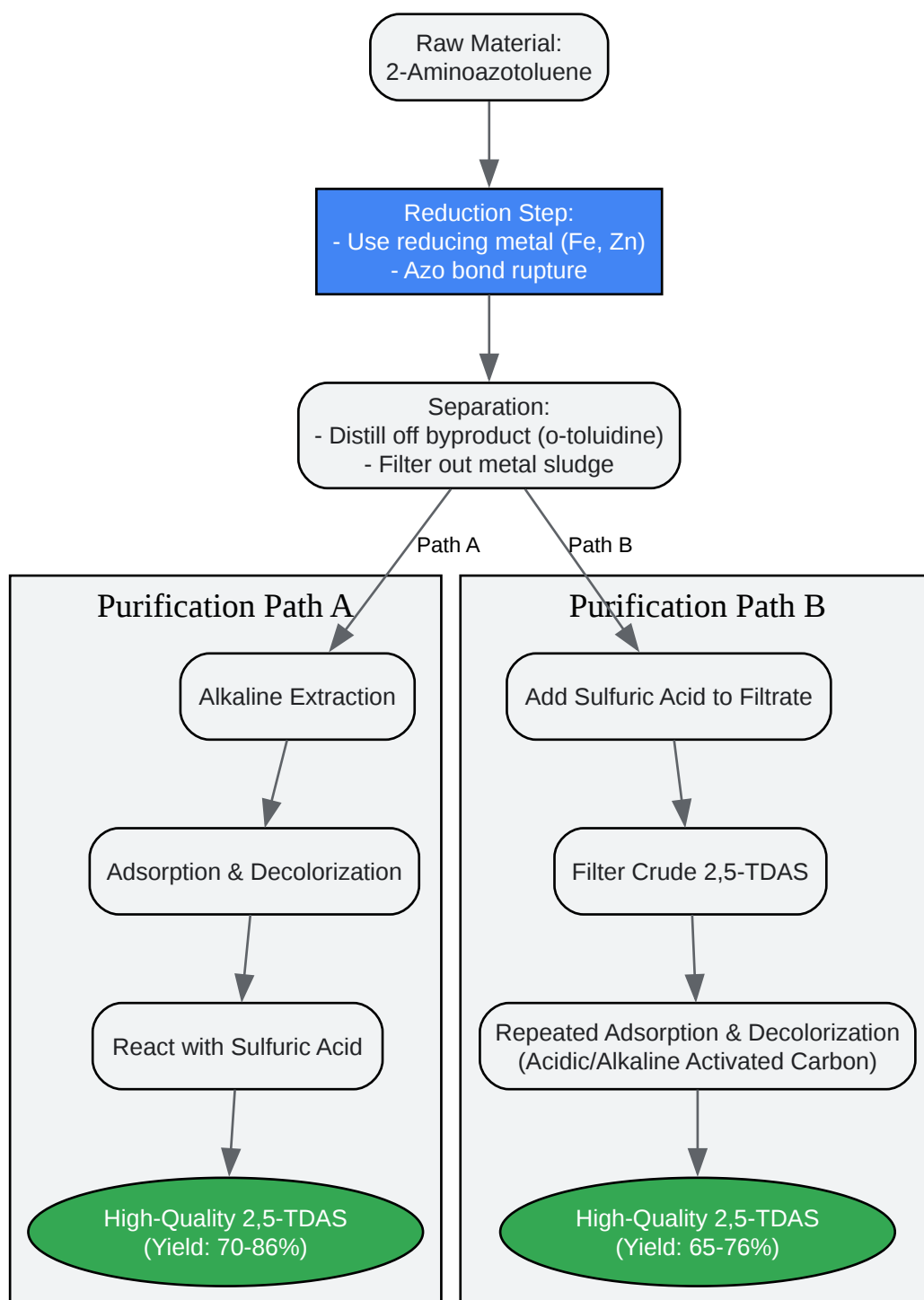
- Thin-Layer Chromatography (TLC):
 - Extraction: Extract the aromatic amines, including 2,5-diaminotoluene, from the hair dye sample using methanol.
 - Separation: Perform separation of the extracted components using thin-layer chromatography.
 - Visualization: Visualize the separated amines using para-dimethylaminobenzaldehyde.^[1]

- Gas Chromatography (GC):
 - Gas chromatography can be employed for the determination of isomeric diaminotoluenes.
[\[1\]](#)

Synthesis Method Overview

A patented method describes the preparation of high-quality **2,5-Diaminotoluene sulfate**.[\[16\]](#)

The process focuses on the effective separation of the product from the byproduct o-toluidine.



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Caption: Overview of a synthesis method for **2,5-Diaminotoluene sulfate**.

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